

# The Occurrence and Quantification of Balenine: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

Balenine, also known as ophidine, is a naturally occurring histidine-containing dipeptide (HCD) composed of  $\beta$ -alanine and 3-methyl-L-histidine. As an isomer of the more extensively studied anserine, balenine is distinguished by the methylation at the tele ( $\tau$  or 3) position of the histidine imidazole ring. This structural nuance significantly influences its biochemical properties, resistance to enzymatic degradation, and distribution across the animal kingdom. Functionally, balenine is implicated in pH buffering within excitable tissues, antioxidant defense, and metal ion chelation. Its higher stability compared to carnosine and anserine makes it a compound of increasing interest for its potential as a therapeutic agent and nutraceutical. This guide provides a comprehensive overview of the natural sources, tissue-specific distribution, and quantitative analysis of balenine.

### **Natural Sources and Distribution**

**Balenine** is found exclusively in animal tissues, with its concentration varying significantly among different species and muscle types. While carnosine is predominant in many terrestrial mammals and anserine in birds, **balenine** is characteristically abundant in marine mammals and certain reptiles.

Mammals: The most significant concentrations of **balenine** are found in the skeletal muscle of cetaceans, such as whales and dolphins. It is a hallmark dipeptide in these marine species. In







terrestrial mammals, its presence is less pronounced. For instance, in pigs, **balenine** (ophidine) content varies with age and muscle type, gradually accumulating in muscles like the longissimus dorsi.

Reptiles: High concentrations of **balenine** are found in the muscle tissue of various snake species, which is the origin of its alternative name, ophidine.

Fish: **Balenine** has been identified in several fish species, with particularly high levels found in the muscle of the opah (Lampris guttatus).

Birds: The presence of **balenine** in avian species is generally low to negligible, with anserine being the dominant HCD.

# **Quantitative Data on Balenine Distribution**

The following table summarizes the concentration of **balenine** in the muscle tissue of various animal species, providing a comparative view of its distribution.



Class	Species	Tissue	Balenine Concentration (mmol/kg wet weight)
Mammalia	Minke Whale (Balaenoptera acutorostrata)	Muscle	75 - 160
Fin Whale (Balaenoptera physalus)	Muscle	155	
Sei Whale (Balaenoptera borealis)	Muscle	130	_
Pilot Whale (Globicephala melaena)	Muscle	130	
Dolphin	Muscle	125	_
Pig (Sus scrofa domesticus)	Longissimus dorsi	~5	
Reptilia	Sea Snake (Laticauda semifasciata)	Muscle	105
Cobra (Naja naja)	Muscle	75	
Checkered Keelback (Xenochrophis piscator)	Muscle	65	
Osteichthyes	Opah (Lampris guttatus)	Muscle	~107
Tuna (Thunnus	Muscle	1	
obesus)	Muscie		_



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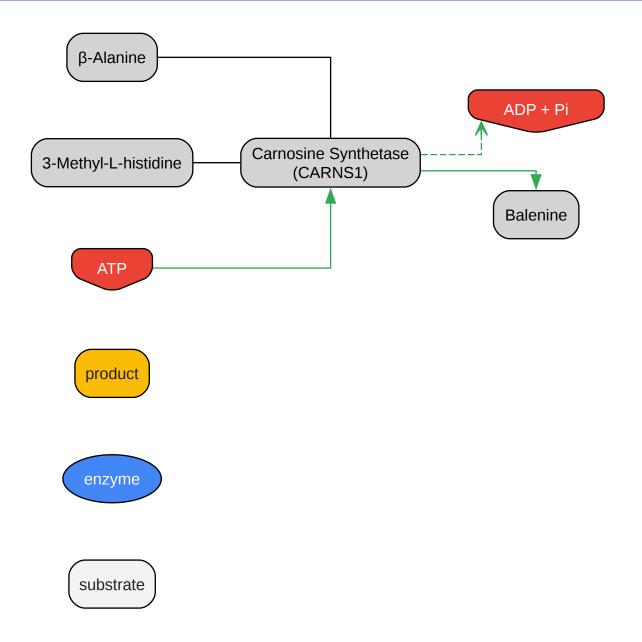
Aves	Chicken (Gallus gallus domesticus)	Muscle	Not Detected
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Note: Concentrations are derived from various sources and may vary based on the animal's age, diet, and the specific analytical methods employed.

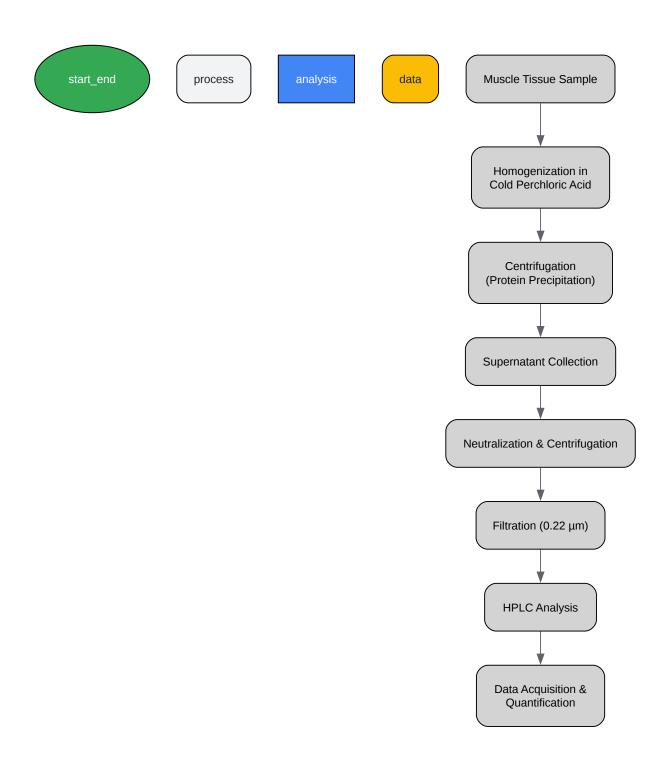
# **Biosynthesis of Balenine**

**Balenine** is synthesized from its constituent amino acids,  $\beta$ -alanine and 3-methyl-L-histidine. This reaction is catalyzed by carnosine synthetase (CARNS1), an ATP-dependent enzyme that forms the peptide bond between the two substrates. While L-histidine is the precursor for carnosine, a methylated form, 3-methyl-L-histidine, is required for **balenine** synthesis.









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